

# Application Note: Quantification of Cholesteryl Esters by LC-MS/MS using Cholesteryl Nonadecanoate

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## Compound of Interest

Compound Name: Cholesteryl nonadecanoate

Cat. No.: B1254418

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## Introduction

Cholesteryl esters (CEs) are neutral lipids that play a crucial role in the transport and storage of cholesterol within the body. They are formed through the esterification of cholesterol with a fatty acid and are key components of lipoproteins. The profile and quantification of CEs in biological samples are of significant interest in various research fields, including the study of cardiovascular diseases, metabolic disorders, and cancer. Dysregulation of CE metabolism has been linked to the progression of these conditions.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a powerful analytical technique for the sensitive and specific quantification of lipids, including CEs. This application note provides a detailed protocol for the quantification of various cholesteryl esters in biological samples using LC-MS/MS with **cholesteryl nonadecanoate** as an internal standard. **Cholesteryl nonadecanoate** is structurally similar to endogenous CEs, ensuring comparable extraction efficiency and ionization response, thus enabling accurate quantification.

## Experimental Protocols

This section details the methodology for the extraction, separation, and quantification of cholesteryl esters from biological samples such as plasma, tissues, or cultured cells.

## Materials and Reagents

- Cholesteryl ester standards (e.g., cholesteryl oleate, cholesteryl linoleate, etc.)
- **Cholesteryl nonadecanoate** (internal standard)
- HPLC-grade methanol, isopropanol, acetonitrile, and water
- Formic acid and ammonium formate
- Chloroform
- Butylated hydroxytoluene (BHT) as an antioxidant
- Phosphate-buffered saline (PBS)
- Centrifuge tubes, autosampler vials

## Sample Preparation (from Plasma)

- Thaw plasma samples on ice.
- To 100  $\mu$ L of plasma, add 10  $\mu$ L of the internal standard working solution (**cholesteryl nonadecanoate** in isopropanol).
- Add 1 mL of a 2:1 (v/v) mixture of chloroform:methanol containing 0.01% BHT.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C to separate the layers.
- Carefully collect the lower organic phase into a clean tube.
- Dry the organic extract under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100  $\mu$ L of isopropanol for LC-MS/MS analysis.

## Liquid Chromatography (LC) Conditions

- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)

- Mobile Phase A: 60:40 (v/v) Acetonitrile:Water with 10 mM ammonium formate and 0.1% formic acid
- Mobile Phase B: 90:10 (v/v) Isopropanol:Acetonitrile with 10 mM ammonium formate and 0.1% formic acid
- Flow Rate: 0.3 mL/min
- Gradient:
  - 0-2 min: 30% B
  - 2-12 min: 30-100% B
  - 12-15 min: 100% B
  - 15.1-18 min: 30% B (re-equilibration)
- Injection Volume: 5  $\mu$ L
- Column Temperature: 50°C

## Mass Spectrometry (MS/MS) Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 350°C
- Collision Gas: Argon

## Data Presentation

The following tables summarize the MRM transitions for various cholesteryl esters and provide example quantitative data obtained from different biological samples.

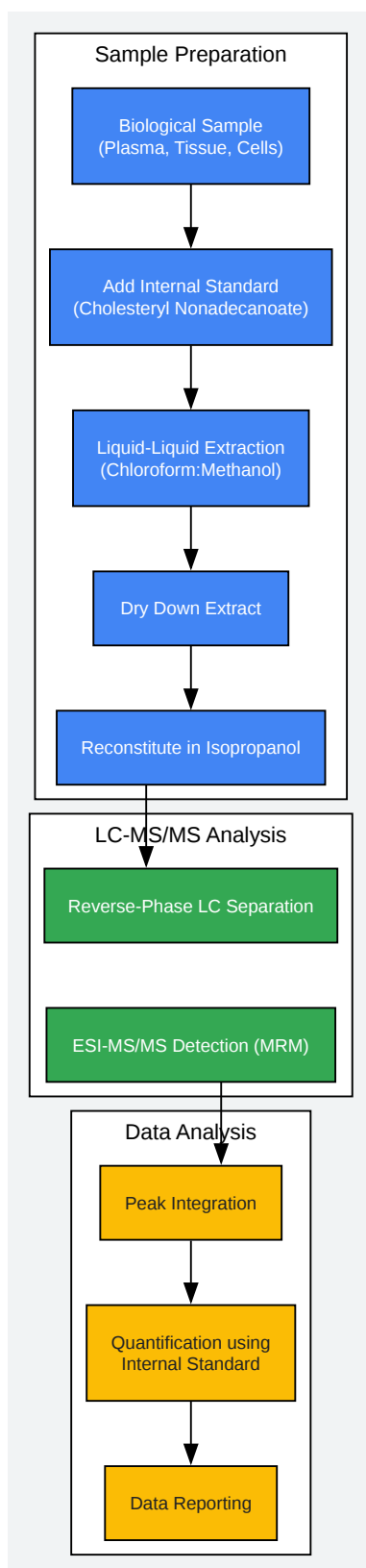
Table 1: MRM Transitions for Cholesteryl Esters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Cholesteryl Myristate (14:0)	627.6	369.4	50	25
Cholesteryl Palmitate (16:0)	655.6	369.4	50	25
Cholesteryl Palmitoleate (16:1)	653.6	369.4	50	25
Cholesteryl Stearate (18:0)	683.7	369.4	50	25
Cholesteryl Oleate (18:1)	681.7	369.4	50	25
Cholesteryl Linoleate (18:2)	679.7	369.4	50	25
Cholesteryl Arachidonate (20:4)	703.7	369.4	50	25
Cholesteryl Eicosapentaenoate (20:5)	701.6	369.4	50	25
Cholesteryl Docosahexaenoate (22:6)	725.7	369.4	50	25
Cholesteryl Nonadecanoate (IS)	697.7	369.4	50	25

Table 2: Example Concentrations of Cholesteryl Esters in Different Samples (µg/mL or µg/g)

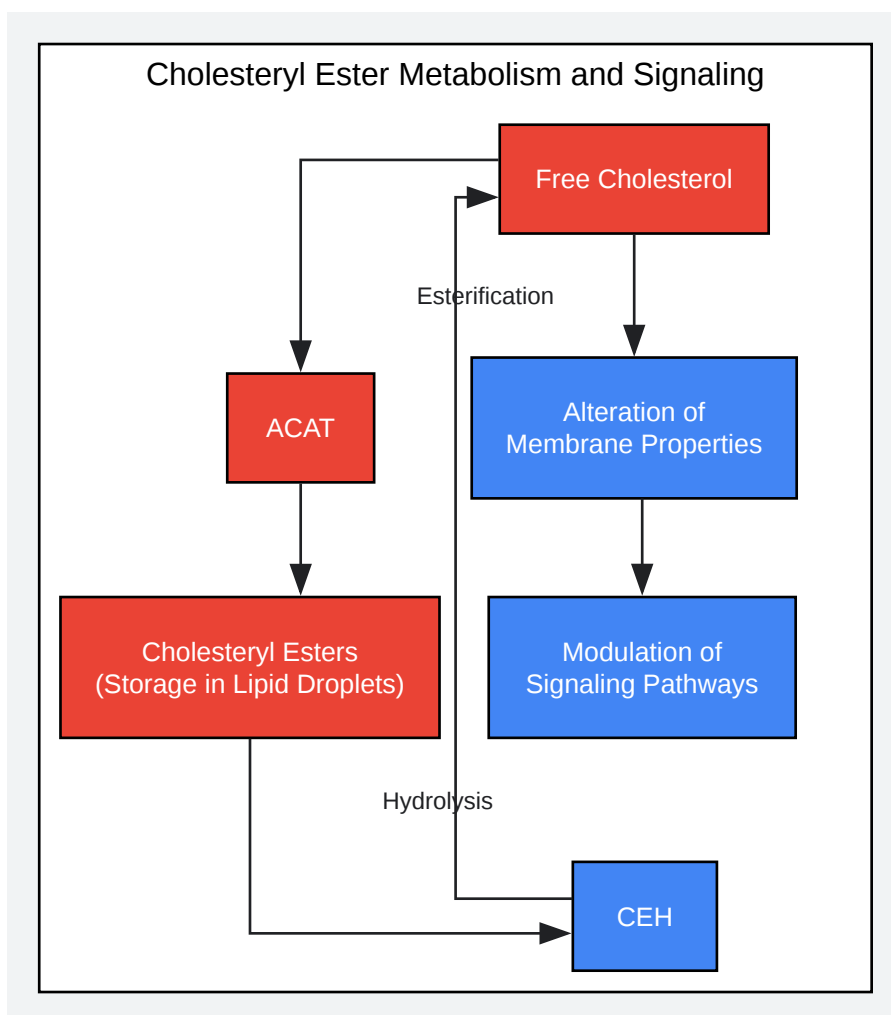
Cholesteryl Ester	Human Plasma	Mouse Liver	HEK293T Cells
Cholesteryl Palmitate (16:0)	25.8	15.2	0.8
Cholesteryl Oleate (18:1)	85.3	42.1	2.5
Cholesteryl Linoleate (18:2)	150.6	28.5	1.2
Cholesteryl Arachidonate (20:4)	12.1	5.6	0.3

## Mandatory Visualization



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Caption: Experimental workflow for cholesteryl ester quantification.



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Caption: Cholesteryl ester metabolism and its impact on cellular signaling.

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